

A Technical Guide to the Discovery, Synthesis, and Characterization of Creatine Citrate

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Compound of Interest

Compound Name: Creatine citrate

CAS No.: 331942-94-0

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Abstract

Creatine, a cornerstone of sports nutrition and a molecule of increasing therapeutic interest, has a rich scientific history. While creatine monohydrate remains the most studied form, its physicochemical limitations, primarily its low aqueous solubility, spurred the development of alternative salt forms. This in-depth technical guide provides a comprehensive overview of the discovery and history of creatine and the subsequent development and synthesis of **creatine citrate**. We will delve into the scientific rationale behind the creation of creatine salts, provide detailed laboratory and industrial-scale synthesis protocols for **creatine citrate**, and offer a thorough analysis of its physicochemical properties in comparison to creatine monohydrate. Furthermore, this guide will explore the pharmacokinetic profile of **creatine citrate** and detail the analytical methodologies required for its quality control.

Historical Context: From Discovery to the Rationale for Creatine Salts

The Discovery of Creatine

The journey of creatine began in 1832 when the French chemist Michel Eugène Chevreul first isolated a new organic constituent from a basified water-extract of skeletal muscle.[1][2][3] He named this crystalline substance "creatine," derived from the Greek word for meat, "kreas" (κρέας).[1][2][3] Fifteen years later, in 1847, the renowned German scientist Justus von Liebig confirmed Chevreul's findings and chemically identified creatine as methylguanidino-acetic acid.[2][3]

Early 20th-century research further illuminated creatine's biological significance. In 1912, Harvard University researchers Otto Folin and Willey Glover Denis demonstrated that ingested creatine could significantly increase the creatine content within muscle tissue.[1][3] A pivotal discovery occurred in 1927 with the independent identification of phosphocreatine by two research groups: Eggleton and Eggleton, and Fiske and Subbarow.[2][3] This finding was crucial in understanding creatine's role in cellular energy metabolism, specifically its function in the rapid regeneration of adenosine triphosphate (ATP) during high-intensity exercise.[1][4]

The Rise of Creatine Supplementation and the Limitations of Creatine Monohydrate

While the scientific community was aware of creatine's physiological importance, it wasn't until the 1992 Barcelona Olympics that creatine supplementation gained widespread public attention.[1] Subsequently, in 1993, creatine monohydrate was commercially introduced to the sports nutrition market and has since become one of the most researched and popular ergogenic aids.[1]

Creatine monohydrate is the gold standard of creatine supplementation, with a vast body of research supporting its efficacy and safety.[5] However, it possesses certain physicochemical properties that present challenges in formulation and for some users. The most notable of these is its relatively low solubility in water, which is approximately 14 g/L at 20°C.[6][7] This can lead to a gritty texture in powdered supplements and may cause gastrointestinal discomfort for some individuals.[8] This limitation prompted researchers and manufacturers to explore the development of alternative forms of creatine with improved aqueous solubility.[6][8]

The Scientific Rationale for Creatine Citrate

The development of creatine salts, such as **creatine citrate**, was a direct response to the solubility issues of creatine monohydrate.[6] The underlying principle is that by forming a salt with a strong acid, the pH of the resulting solution is lowered, thereby increasing the solubility of the creatine molecule.[7] Citric acid, a tricarboxylic acid, was a logical choice due to its involvement in the Krebs cycle (also known as the citric acid cycle), a key pathway in aerobic energy production.[1] The hypothesis was that combining creatine with citric acid could not only enhance solubility but potentially offer synergistic benefits for energy metabolism.[1]

Synthesis of Creatine Citrate

The synthesis of **creatine citrate** can be achieved at both laboratory and industrial scales. The most common forms are **dcreatine citrate** and **trcreatine citrate**, referring to the molar ratio of creatine to citric acid.

Laboratory-Scale Synthesis of Trcreatine Citrate

This protocol is adapted from methodologies described in the patent literature for the synthesis of **trcreatine citrate**. [4]

Materials:

- Anhydrous Citric Acid ($C_6H_8O_7$)
- Creatine Monohydrate ($C_4H_9N_3O_2 \cdot H_2O$)
- Anhydrous Methanol (CH_3OH)
- Reaction vessel with stirring capability
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven

Step-by-Step Protocol:

- **Reaction Setup:** In a clean, dry reactor, charge 5 liters of anhydrous methanol.

- **Dissolution of Citric Acid:** With continuous stirring, add 500 grams (2.6 moles) of anhydrous citric acid to the methanol. Continue stirring for 30 minutes to ensure complete dissolution.
- **Addition of Creatine Monohydrate:** To the citric acid/methanol mixture, slowly add 1163 grams (7.8 moles) of creatine monohydrate.
- **Reaction:** Maintain stirring of the mixture for approximately four hours at ambient temperature.
- **Filtration and Washing:** After the four-hour reaction period, filter the resulting crystalline product from the reaction mixture. Wash the collected solid with anhydrous methanol to remove any unreacted starting materials or byproducts.
- **Drying:** Dry the final product in a drying oven to remove residual solvent.

The expected product is **tricreatine citrate** with a melting point of approximately 154°C and a creatine content of about 67.2% by weight.^[4]

Industrial-Scale Production of Dicreatine Citrate

The following protocol outlines a large-scale manufacturing process for **dicreatine citrate**, as detailed in U.S. Patent 6,211,407 B1.^[4]

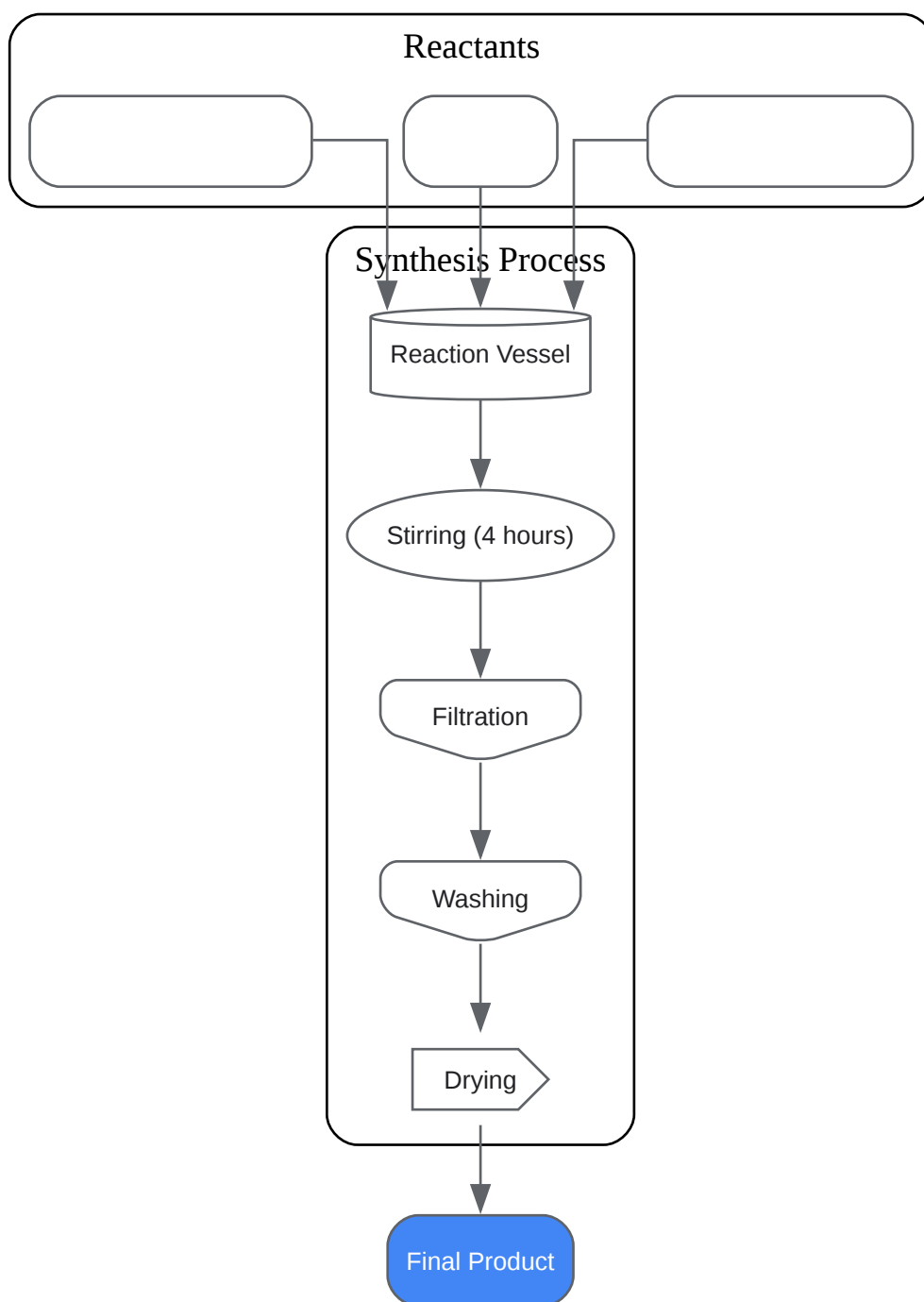
Step-by-Step Protocol:

- **Reactor Charging:** A large-scale reactor is charged with 2,400 gallons of anhydrous methanol.
- **Addition of Citric Acid:** With stirring, 1,315 kilograms (6,845 moles) of citric acid are added to the methanol. Stirring continues for 30 minutes after the addition is complete.
- **Addition of Creatine Monohydrate:** With continued agitation, 2,041 kilograms (13,686 moles) of creatine monohydrate are added to the mixture. This achieves a 2:1 stoichiometric ratio of creatine to citric acid.
- **Reaction:** The mixture is stirred for approximately four hours.

- Isolation: The crystallized **dicreatine citrate** is filtered from the reaction mixture using a centrifuge.
- Washing: Each centrifuge load is washed with anhydrous methanol.
- Drying: The solid **dicreatine citrate** is dried at 45°C (±5°C) until the loss on drying (LOD) is less than 3%.^[4]

The resulting **dicreatine citrate** has a melting point of approximately 146°C and a creatine content of about 57.7% by weight.^[4]

Diagram of **Creatine Citrate** Synthesis Workflow



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Caption: Workflow for the synthesis of **creatine citrate**.

Physicochemical Characterization

A thorough understanding of the physicochemical properties of **creatine citrate** is essential for its formulation and to predict its in vivo behavior.

Solubility

The primary advantage of **creatine citrate** over creatine monohydrate is its enhanced aqueous solubility. This is attributed to the acidic nature of the citrate salt, which lowers the pH of the solution.^[7]

Compound	Solubility in Water at 20°C
Creatine Monohydrate	~14 g/L
Tricreatine Citrate	~29 g/L

Data sourced from Analysis of the efficacy, safety, and regulatory status of novel forms of creatine - PMC - NIH.^[7]

This increased solubility can lead to a more palatable product with less grittiness and may reduce the incidence of gastrointestinal side effects in sensitive individuals.^[8]

Solid-State Properties: Salts vs. Cocrystals

Recent research has added complexity to the solid-state landscape of creatine-citric acid formulations. While traditionally considered a salt, a 2025 study revisited this and synthesized a novel 1:1 creatine citric acid cocrystal.^[9] The study suggests that this cocrystal form may be thermodynamically preferred over previously reported forms.^[9] In cocrystals, creatine exists in its zwitterionic form, interacting with neutral citric acid through significant intermolecular forces, as opposed to the ionic bonding characteristic of salts.^[9] This distinction is crucial for drug development professionals, as the solid-state form can significantly impact properties like solubility, stability, and bioavailability.

Other Physicochemical Parameters

Property	Creatine
pKa	pKa1 = 3.8 (carboxylic acid); pKa2 = 12.7 (amine)
Molecular Weight	131.13 g/mol
LogP	-0.2

Data sourced from PubChem.

The zwitterionic nature of creatine, with both acidic and basic functional groups, allows it to form salts with either acids or bases.[8] The low LogP value indicates its high polarity.[8]

Pharmacokinetics and Bioavailability

While the enhanced solubility of **creatine citrate** is well-established, its impact on bioavailability and overall pharmacokinetics is less clear.

Absorption and Bioavailability

Creatine is absorbed from the gastrointestinal tract via active transport, similar to amino acids and peptides.[3] Creatine monohydrate is known to have very high bioavailability, approaching 100%.[10] Studies comparing **creatine citrate** to creatine monohydrate have not consistently demonstrated superior absorption or bioavailability for the citrate form.[1]

One study using Caco-2 cell monolayers, an in vitro model for intestinal absorption, found that the permeability of **creatine citrate** was actually reduced compared to creatine monohydrate.[8][11] However, a simulation study predicted that **creatine citrate** could increase the area under the curve (AUC) in plasma by 24.4% compared to creatine monohydrate after a large dose, suggesting potentially higher oral bioavailability.[12] It is important to note that this was a simulation, and more in vivo human studies are needed to definitively conclude if the increased solubility of **creatine citrate** translates to a significant bioavailability advantage.

Plasma Concentration and Half-Life

Following oral ingestion, creatine concentration in the plasma peaks, and then it is distributed to tissues with high energy demands, primarily skeletal muscle.[1] The elimination half-life of

creatinine in the body is relatively short, approximately three hours.[13] The available data does not suggest a significant difference in the plasma concentration profiles or half-life between **creatine citrate** and creatine monohydrate when administered in equimolar amounts.[1]

Analytical Methods for Quality Control

Ensuring the purity and potency of **creatine citrate** supplements is crucial for safety and efficacy. High-performance liquid chromatography (HPLC) is the gold standard for the analysis of creatine and its related compounds.

HPLC Method for Creatine and Creatinine Analysis

A robust HPLC method is required to separate and quantify creatine from its primary degradation product, creatinine, as well as other potential impurities.[14][15]

Typical HPLC Parameters:

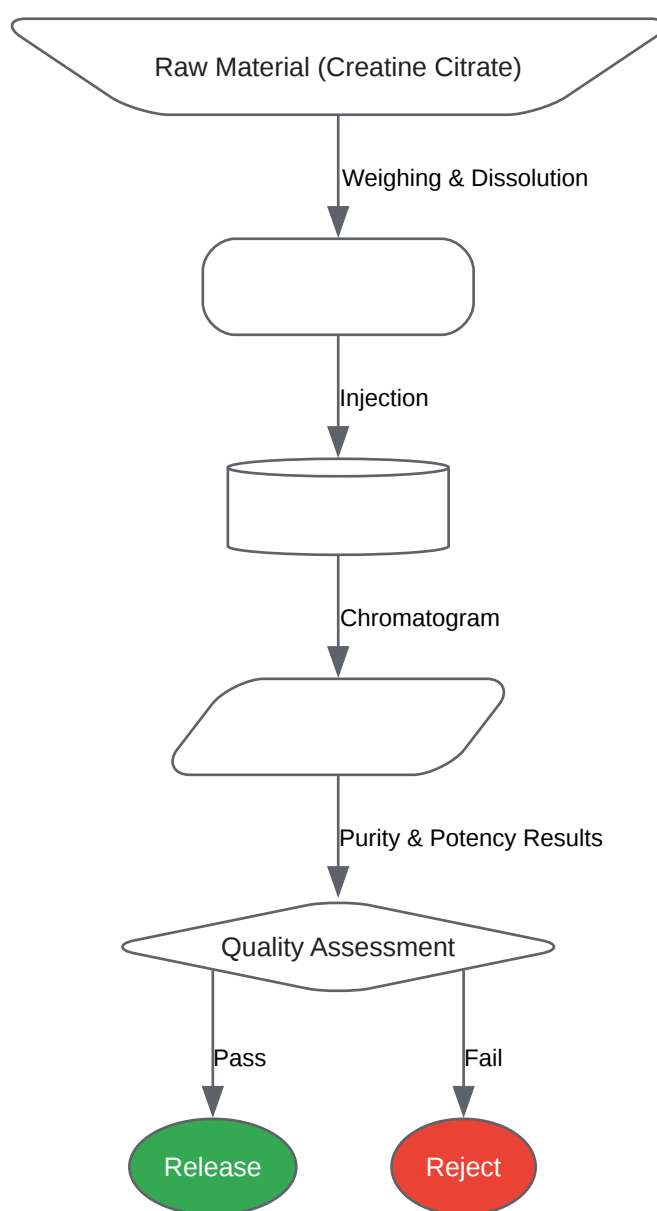
- Column: C18 with polar end-capping.[14] A porous graphitic carbon column can also be used for excellent separation of these polar analytes.[15]
- Mobile Phase: A buffered aqueous solution (e.g., pH ~6) with an organic modifier like acetonitrile.[14]
- Detection: UV detection at 210 nm.[14]
- Mode: Isocratic elution is often sufficient for a rapid analysis (e.g., under 7 minutes).[14]

Sample Preparation:

- Accurately weigh the **creatine citrate** sample.
- Dissolve the sample in a suitable solvent (e.g., deionized water or mobile phase).
- Vortex to ensure complete dissolution.
- Dilute to a known concentration within the calibration range of the instrument.
- Filter the sample through a 0.45 µm syringe filter before injection into the HPLC system.

Validation: The HPLC method should be validated according to established guidelines (e.g., AOAC International) for accuracy, precision, linearity, and limits of detection and quantification. [14]

Diagram of Analytical QC Workflow



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Caption: Quality control workflow for **creatine citrate**.

Conclusion

The development of **creatine citrate** represents a logical progression in the scientific journey of creatine supplementation, driven by the need to overcome the physicochemical limitations of creatine monohydrate. Its enhanced aqueous solubility offers clear formulation advantages. The synthesis of **creatine citrate** is a well-defined process, achievable at both laboratory and industrial scales. However, the existing scientific literature does not provide strong evidence for superior bioavailability or ergogenic effects of **creatine citrate** compared to the extensively studied creatine monohydrate. For researchers and drug development professionals, the choice between creatine monohydrate and **creatine citrate** will depend on the specific application, with **creatine citrate** offering a viable alternative where solubility is a primary concern. The recent discovery of creatine-citric acid cocrystals highlights the ongoing need for a deeper understanding of the solid-state chemistry of creatine formulations.

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